Spectroscopic data (NMR, IR, MS) for beta-(4-Acetoxyphenyl)propionic acid

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Compound of Interest

Compound Name:	*beta-(4-Acetoxyphenyl)propionic acid*
CAS No.:	*7249-16-3*
Cat. No.:	*B1218804*

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Technical Characterization Profile: -(4-Acetoxyphenyl)propionic Acid

Part 1: Executive Summary & Structural Logic

The Analytical Context

-(4-Acetoxyphenyl)propionic acid (also known as 3-(4-acetoxyphenyl)propanoic acid) represents a critical structural motif in drug discovery, serving as a reduced derivative of cinnamic acid and a protected form of phloretic acid. In metabolic studies, it appears as a degradation product of flavonoid metabolism. For the synthetic chemist, it is a bifunctional scaffold containing a carboxylic acid (hydrophilic, reactive) and a phenolic acetate (lipophilic, labile).

This guide provides a self-validating spectroscopic profile. Unlike simple database dumps, we analyze the differential signals that distinguish this molecule from its parent, 3-(4-hydroxyphenyl)propionic acid, ensuring you can confidently validate synthesis or metabolic isolation.

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Structural Strategy

The core challenge in characterizing this molecule is distinguishing the two carbonyl environments and confirming the integrity of the acetyl protection.[1]

- The Acetyl "Fingerprint": The conversion of the phenol (

) to the acetate (

) removes the strong electron-donating effect of the hydroxyl group. This causes a diagnostic downfield shift in the ortho-protons of the aromatic ring in NMR.
- Dual Carbonyls: IR spectroscopy must resolve the aliphatic acid carbonyl (lower frequency) from the phenolic ester carbonyl (higher frequency).

Part 2: Spectroscopic Profiling (NMR, IR, MS)

Nuclear Magnetic Resonance (NMR)

Solvent:

(Preferred for resolution) or

(Preferred for solubility). Reference: TMS (

0.00 ppm).

NMR: The AA'BB' System & Acetyl Verification

The aromatic region displays a classic AA'BB' pattern, but with a crucial shift compared to the free phenol.

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Assignment	Shift (, ppm)	Multiplicity	Integration	Structural Logic (Causality)
COOH	10.0 - 12.0	Broad Singlet	1H	Exchangeable acidic proton; shift varies with concentration/solvent.
Ar-H (meta to OAc)	7.20 - 7.25	Doublet ()	2H	Protons at positions 2 and 6. Less affected by the oxygen substituent.
Ar-H (ortho to OAc)	7.00 - 7.05	Doublet ()	2H	Protons at positions 3 and 5. Diagnostic: Shifted downfield from ~6.7 ppm (in free phenol) due to the electron-withdrawing nature of the acetyl group.
-CH	2.90 - 2.98	Triplet ()	2H	Benzylic methylene. Deshielded by the aromatic ring.
-CH	2.60 - 2.70	Triplet ()	2H	Methylene adjacent to the carboxylic acid.
Acetyl-CH	2.28 - 2.30	Singlet	3H	Key Validation: Sharp singlet confirming the

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	presence of the ester.

NMR: Carbonyl Differentiation

Two distinct carbonyl signals are the hallmark of this molecule.

Carbon Type	Shift (, ppm)	Interpretation
Acid C=O	~178.0	The carboxylic acid carbonyl. [2]
Ester C=O	~169.5	The acetate carbonyl.
Ar-C (ipso-O)	~149.0	Quaternary carbon attached to oxygen.
Ar-C (ipso-alkyl)	~137.5	Quaternary carbon attached to the propionic chain.
Ar-CH	~129.0 / 121.5	Aromatic methines.
Alkyl CH	~35.0 / 30.0	and carbons.
Acetyl CH	~21.0	Methyl carbon of the acetate.

Vibrational Spectroscopy (FT-IR)

Method: KBr Pellet or ATR (Attenuated Total Reflectance).

The IR spectrum serves as a rapid "Go/No-Go" check for hydrolysis. If the ester hydrolyzes, the band at 1760

disappears.

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Frequency ( )	Intensity	Assignment	Diagnostic Value
2800 - 3200	Broad/Strong	O-H Stretch (Acid)	Overlaps with C-H stretches; indicates free carboxylic acid.[3]
~1760	Strong	C=O[2][3] Stretch (Ester)	Critical: Phenolic esters vibrate at higher frequencies than aliphatic esters/acids.
~1710	Strong	C=O Stretch (Acid)	The propionic acid carbonyl.
1200 - 1250	Strong	C-O Stretch	Acetate C-O-C asymmetric stretch.
~1600, 1510	Medium	C=C Ring Stretch	Aromatic skeletal vibrations.

Mass Spectrometry (MS)

Ionization: EI (70 eV) or ESI (Negative Mode).

Fragmentation Logic (EI): The molecule follows a predictable fragmentation pathway dominated by the stability of the phenolic radical cation and the tropylium ion.

- Molecular Ion ( ):
  (Weak to Medium).
- Ketene Loss (Diagnostic):
  . The loss of
  is characteristic of phenolic acetates.

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- (Phloretic acid radical cation).

- Benzylic Cleavage:
  - (Hydroxybenzyl/Hydroxytropylium ion). This is often the base peak (100%).[4]

- Acid Fragmentation: Loss of

  or

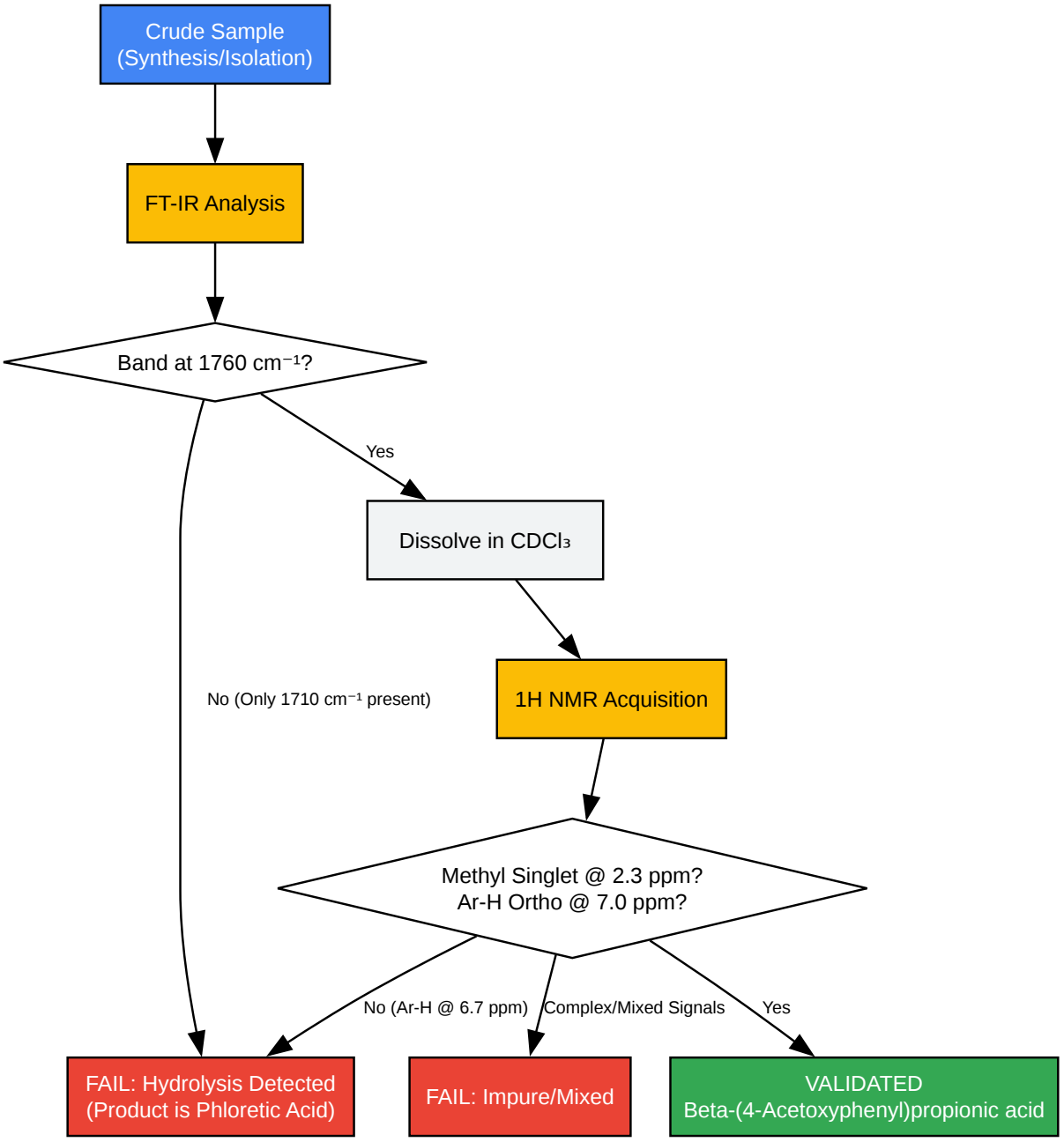
  from the chain.

Part 3: Experimental Workflow & Visualization

Quality Control Logic

The following diagram illustrates the decision matrix for validating the compound. If the NMR shows a shift in the aromatic region (returning to ~6.7 ppm), the acetate has hydrolyzed.

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Caption: QC Decision Matrix. A self-validating workflow to distinguish the target molecule from its hydrolyzed parent (Phloretic acid) using specific spectral markers.

Synthesis & Purification Protocol (Brief)

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To generate the sample for these spectra, the standard protocol involves the hydrogenation of 4-acetoxycinnamic acid.

- Reactants: 4-Acetoxycinnamic acid (1 eq), 10% Pd/C (catalytic), Ethyl Acetate/Methanol (Solvent).
- Conditions:

  atmosphere (balloon pressure), RT, 4-6 hours.
- Workup: Filter through Celite (remove Pd). Evaporate solvent.[1]
- Purification: Recrystallization from Hexane/Ethyl Acetate (if necessary).
- Note: Avoid strong bases or prolonged exposure to water/heat to prevent deacetylation.

Part 4: References

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